Application Note: Comprehensive Characterization of 2,8-Dimethylquinoline-4-carboxylic Acid

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Compound of Interest

Compound Name:	*2,8-Dimethylquinoline-4-carboxylic acid*
CAS No.:	*609822-00-6*
Cat. No.:	*B1300091*

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Introduction

2,8-Dimethylquinoline-4-carboxylic acid is a derivative of quinoline-4-carboxylic acid, a core scaffold found in numerous compounds with significant biological activity.[1] As research into novel therapeutics and functional materials progresses, the precise and comprehensive characterization of such molecules is paramount. This application note provides a detailed guide for researchers, scientists, and drug development professionals on the essential analytical methods required to confirm the identity, purity, and stability of **2,8-Dimethylquinoline-4-carboxylic acid**.

The methodologies outlined herein are designed to provide a multi-faceted analytical profile, leveraging orthogonal techniques to ensure data integrity and build a complete picture of the molecule. This integrated approach is critical for regulatory submissions, quality control, and ensuring the reproducibility of scientific research. We will detail protocols for chromatographic

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separation, definitive structural elucidation by spectroscopic methods, and thermal stability assessment.

Physicochemical Properties

A foundational step in the characterization process is the compilation of the compound's basic physicochemical properties. This data serves as a primary reference for sample handling, solvent selection, and interpretation of subsequent analytical results.

Property	Value	Source
IUPAC Name	2,8-dimethylquinoline-4-carboxylic acid	[2][3]
Synonyms	2,8-dimethylcinchoninic acid	[3]
CAS Number	609822-00-6	[3][4][5]
Molecular Formula	$C_{12}H_{11}NO_2$	[2][3][5]
Molecular Weight	201.22 g/mol	[2][5]
Appearance	Light yellow to brown solid	[4]
Predicted pKa	1.27 ± 0.10	[3][4]

Chromatographic Analysis: Purity Assessment by HPLC-UV

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of pharmaceutical compounds and related molecules. A reverse-phase method is ideal for **2,8-Dimethylquinoline-4-carboxylic acid** due to its aromatic structure and moderate polarity.

Causality of Method Design: The selection of a C18 column provides excellent retention for the quinoline ring system through hydrophobic interactions. A gradient elution is employed to ensure sharp peak shapes and efficient separation of the main analyte from potential impurities with varying polarities. The mobile phase is acidified with formic acid to suppress the ionization of the carboxylic acid group, which promotes better retention and symmetrical peaks. Detection

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at 254 nm is chosen as it is a common wavelength for aromatic compounds and is expected to provide a strong chromophoric response.

Experimental Protocol: HPLC Purity Determination

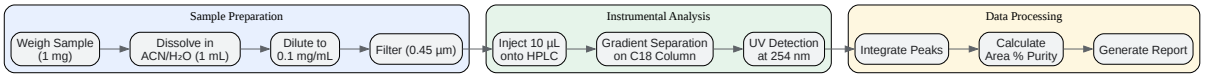
- Instrumentation:
  - HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Chromatographic Conditions:
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm.
  - Injection Volume: 10 µL.
  - Gradient Program:

Time (min)	% Mobile Phase B
0.0	**10**
20.0	90
25.0	90
25.1	10

| 30.0 | 10 |

- Sample Preparation:
  - Accurately weigh approximately 1 mg of **2,8-Dimethylquinoline-4-carboxylic acid**.
  - Dissolve in 1 mL of a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution.
  - Further dilute with the same solvent to a working concentration of approximately 0.1 mg/mL.
  - Filter the final solution through a 0.45 µm syringe filter before injection.
- Data Analysis:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of the main peak by the area percent method:
    - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100.

Workflow for HPLC Purity Analysis



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Caption: Workflow for HPLC purity assessment of the target compound.

Spectroscopic Analysis: Structural Elucidation

Spectroscopic techniques are indispensable for the unambiguous confirmation of a molecule's chemical structure.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides detailed information about the carbon-hydrogen framework of a molecule. For **2,8-Dimethylquinoline-4-carboxylic acid**, ^{1}H and ^{13}C NMR will confirm the connectivity and chemical environment of all atoms.

Causality of Method Design: DMSO-d_6 is selected as the solvent because it readily dissolves polar carboxylic acids and, crucially, allows for the observation of the exchangeable carboxylic acid proton, which might be lost in solvents like D_2O or CD_3OD.[6][7] A 400 MHz spectrometer provides sufficient resolution to resolve the aromatic proton signals and their coupling patterns. 2D NMR experiments like COSY (Correlated Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) are recommended for definitive assignment of proton and carbon signals, respectively.[6]

Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation:
  - Accurately weigh 5-10 mg of the sample for ^{1}H NMR (20-30 mg for ^{13}C NMR).
  - Dissolve the sample in approximately 0.7 mL of Deuterated Dimethyl Sulfoxide (DMSO-d_6) in a clean NMR tube.
- Instrumentation:
  - 400 MHz (or higher) NMR Spectrometer.
- Data Acquisition:
  - ^{1}H NMR: Acquire spectrum with a standard pulse program. Set the spectral width to cover a range of -2 to 15 ppm.
  - ^{13}C NMR: Acquire spectrum with proton decoupling. Set the spectral width to cover a range of 0 to 200 ppm.
  - Reference the spectra to the residual DMSO solvent peak (^{1}H: ~2.50 ppm; ^{13}C: ~39.52 ppm).

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- Expected Spectral Data:
  - The following table provides expected chemical shifts (δ) based on the structure. Actual values may vary slightly.

Assignment	^{1}H NMR (δ, ppm)	^{13}C NMR (δ, ppm)
COOH	**~13.0-14.0 (broad s, 1H)**	**~168**
C2-CH_3	~2.7 (s, 3H)	~25
C8-CH_3	~2.6 (s, 3H)	~18
H-3	~7.5 (s, 1H)	~120
H-5	~8.0 (d, 1H)	~128
H-6	~7.6 (t, 1H)	~126
H-7	~7.8 (d, 1H)	~130

| Quaternary Carbons | - | C2, C4, C4a, C8, C8a |

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight of the compound and can provide structural information through analysis of fragmentation patterns.

Causality of Method Design: Electrospray Ionization (ESI) is a soft ionization technique suitable for polar molecules like carboxylic acids, minimizing in-source fragmentation and yielding a strong molecular ion peak.[8] Running in positive ion mode is preferred to protonate the basic nitrogen atom of the quinoline ring, forming the $[M+H]^+$ ion. The primary expected fragmentation pathways for quinoline-4-carboxylic acids involve the loss of the carboxylic acid group as either a COOH radical (45 Da) or neutral CO_2 (44 Da).[9][10]

Experimental Protocol: LC-MS Analysis

- Instrumentation:

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- An HPLC system coupled to a mass spectrometer with an ESI source (e.g., a single quadrupole or Q-TOF).

- LC-MS Conditions:
  - Use the same HPLC method as described in Section 3. The eluent is directly introduced into the MS source.
  - Ionization Mode: ESI, Positive.
  - Mass Range: Scan from m/z 50 to 500.
  - Capillary Voltage: ~3.5 kV.
  - Source Temperature: ~120 °C.
- Data Analysis:
  - Identify the peak corresponding to the protonated molecule $[M+H]^+$. For $C_{12}H_{11}NO_2$, the expected monoisotopic mass is 201.0790 Da, so the $[M+H]^+$ ion should be observed at m/z 202.0868.
  - Analyze the spectrum for key fragment ions.
    - $[M+H - CO_2]^+$: m/z 158.0913 (loss of 44 Da)
    - $[M+H - H_2O]^+$: m/z 184.0762 (loss of 18 Da)

Workflow for Structural Characterization

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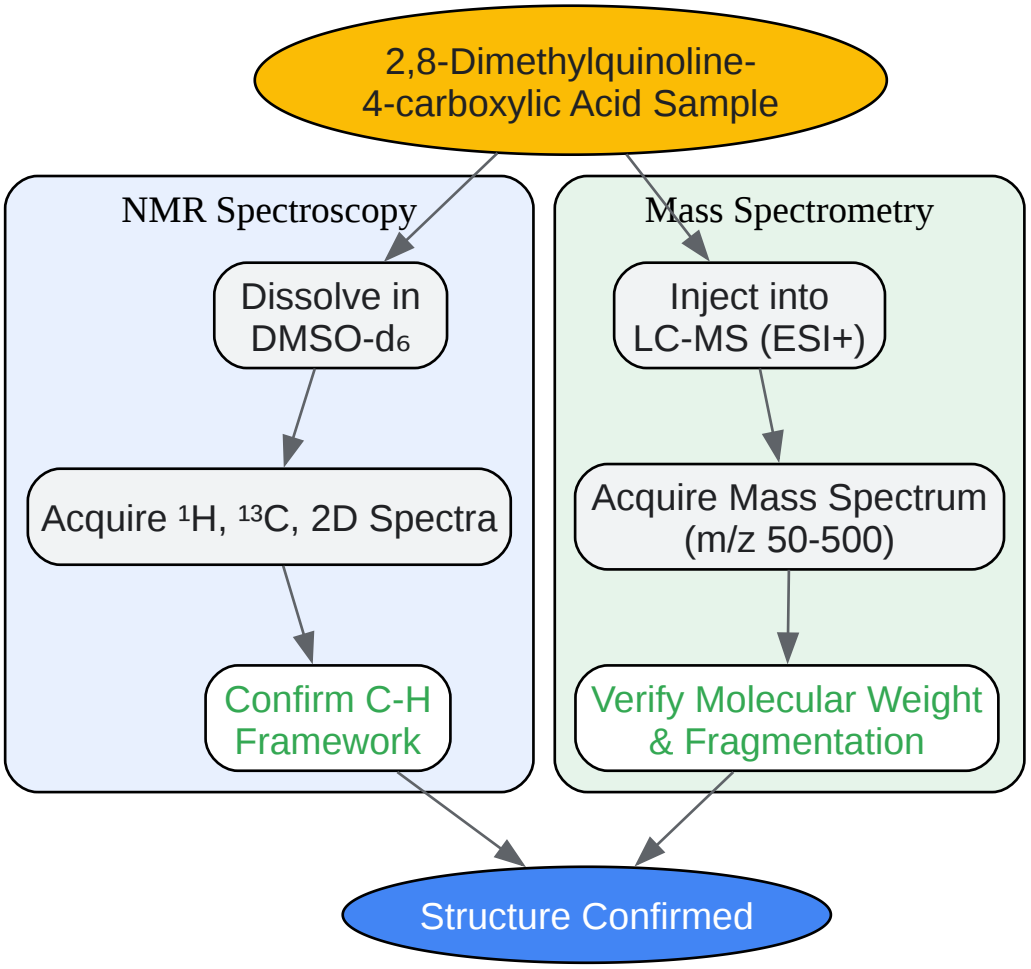

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Caption: Integrated workflow for structural confirmation.

Thermal Analysis: Stability and Decomposition Profile

Thermal analysis techniques, including Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), are essential for evaluating the thermal stability, melting point, and decomposition behavior of a material.[11] This information is critical for determining appropriate storage and handling conditions.

Causality of Method Design: A simultaneous TGA-DSC analysis provides the most comprehensive data, correlating mass loss (TGA) with thermal events like melting or decomposition (DSC).[11] A heating rate of 10 °C/min under a nitrogen atmosphere is a

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standard condition that provides a good balance between resolution and experiment time.[12] The nitrogen atmosphere provides an inert environment, preventing oxidative degradation.

Experimental Protocol: TGA-DSC Analysis

- Instrumentation:
  - Simultaneous TGA-DSC instrument.
- Experimental Conditions:
  - Sample Pan: Aluminum.
  - Sample Mass: 5-10 mg.
  - Temperature Program: Ramp from 25 °C to 400 °C at 10 °C/min.
  - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
- Expected Results and Interpretation:
  - DSC Curve: An endothermic peak corresponding to the melting point of the compound is expected. The predicted boiling point is high (357 °C), so decomposition will likely occur before boiling.[4]
  - TGA Curve: A stable baseline is expected until the onset of thermal decomposition, at which point a significant mass loss will be observed. The temperature at which 5% mass loss occurs (T_5) is often used as an indicator of the material's thermal stability.

Conclusion

The analytical protocols detailed in this application note provide a robust framework for the comprehensive characterization of **2,8-Dimethylquinoline-4-carboxylic acid**. By integrating HPLC for purity assessment, NMR and MS for definitive structural elucidation, and TGA/DSC for thermal stability profiling, researchers can establish a high-confidence identity and quality profile for this compound. Adherence to these methodologies ensures data reliability, which is fundamental to the advancement of research and development in chemical and pharmaceutical sciences.

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